Technical Guide: The Biological Potential of o-Tolylsulfanyl-acetic Acid

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Compound of Interest

Compound Name:	*o-Tolylsulfanyl-acetic acid*
CAS No.:	*18619-15-3*
Cat. No.:	*B095447*

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Content Type: Technical Whitepaper & Experimental Guide Subject:**o-Tolylsulfanyl-acetic Acid** (CAS: 14016-29-6 / 18619-15-3) Target Audience: Medicinal Chemists, Pharmacologists, and Lead Discovery Scientists

Part 1: Executive Summary & Pharmacophore Analysis

o-Tolylsulfanyl-acetic acid (also known as (2-Methylphenylthio)acetic acid) represents a "privileged scaffold" in medicinal chemistry—a molecular framework capable of providing ligands for diverse biological targets. While often utilized as a synthetic intermediate, its intrinsic structure possesses significant biological potential, primarily driven by the arylsulfanyl-acetic acid pharmacophore.

This moiety mimics the carboxylic acid headgroup and lipophilic tail found in endogenous fatty acids and eicosanoids. Consequently, its primary biological activities cluster around lipid-sensing nuclear receptors and inflammatory enzyme pathways.

Core Pharmacological Profiles

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- Metabolic Modulation: Agonism of Peroxisome Proliferator-Activated Receptors (PPARs), specifically PPAR

  and PPAR

  .

- Inflammatory Pathway Inhibition: Inhibition of Cyclooxygenase (COX) and microsomal Prostaglandin E Synthase-1 (mPGES-1).

- Antimicrobial Activity: Biofilm disruption via weak-acid lipophilic penetration.

Part 2: Chemical Identity & Synthesis[1][2][3][4]

Physicochemical Profile

- IUPAC Name: 2-[(2-methylphenyl)sulfanyl]acetic acid
- Molecular Formula:

  [1]

- Molecular Weight: 182.24 g/mol
- Predicted pKa: ~3.5 – 3.8 (Carboxylic acid modulated by

  -sulfur).

- LogP: ~2.3 (Lipophilic, membrane permeable).

Synthesis Protocol (Standardized)

Objective: High-yield synthesis of **o-Tolylsulfanyl-acetic acid** via nucleophilic substitution.

Reagents:

- o-Thiocresol (2-Methylbenzenethiol) [1.0 eq]
- Chloroacetic acid [1.1 eq]
- Sodium Hydroxide (NaOH) [2.5 eq]

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- Water/Ethanol (1:1 v/v)

Step-by-Step Methodology:

- Solubilization: Dissolve o-thiocresol (12.4 g, 100 mmol) in 50 mL of 10% NaOH solution under

  atmosphere. The solution will turn slightly yellow as the thiolate anion forms.
- Activation: In a separate vessel, neutralize chloroacetic acid (10.4 g, 110 mmol) with sodium carbonate to form sodium chloroacetate (prevents immediate protonation of the thiolate).
- Coupling: Add the sodium chloroacetate solution dropwise to the thiolate solution over 30 minutes while maintaining temperature at 0–5°C.
- Reflux: Heat the reaction mixture to reflux (80°C) for 2 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 3:1).
- Workup: Cool to room temperature. Acidify carefully with conc. HCl to pH 2.0. The product will precipitate as a white/off-white solid.
- Purification: Recrystallize from hot water or benzene/petroleum ether.
  - Yield Expectation: 85–92%.
  - Melting Point: 95–97°C.

Part 3: Biological Activity A — Metabolic Regulation (PPARs)

The most significant potential of **o-Tolylsulfanyl-acetic acid** lies in its structural homology to PPAR agonists like GW501516. The carboxylic acid headgroup forms a hydrogen bond network with the Tyr473 residue in the PPAR ligand-binding domain (LBD), while the o-tolyl moiety occupies the hydrophobic pocket.

Mechanism of Action

The compound acts as a lipid mimetic. Upon binding to PPAR

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(or PPAR

), it induces a conformational change that recruits co-activators (e.g., PGC-1

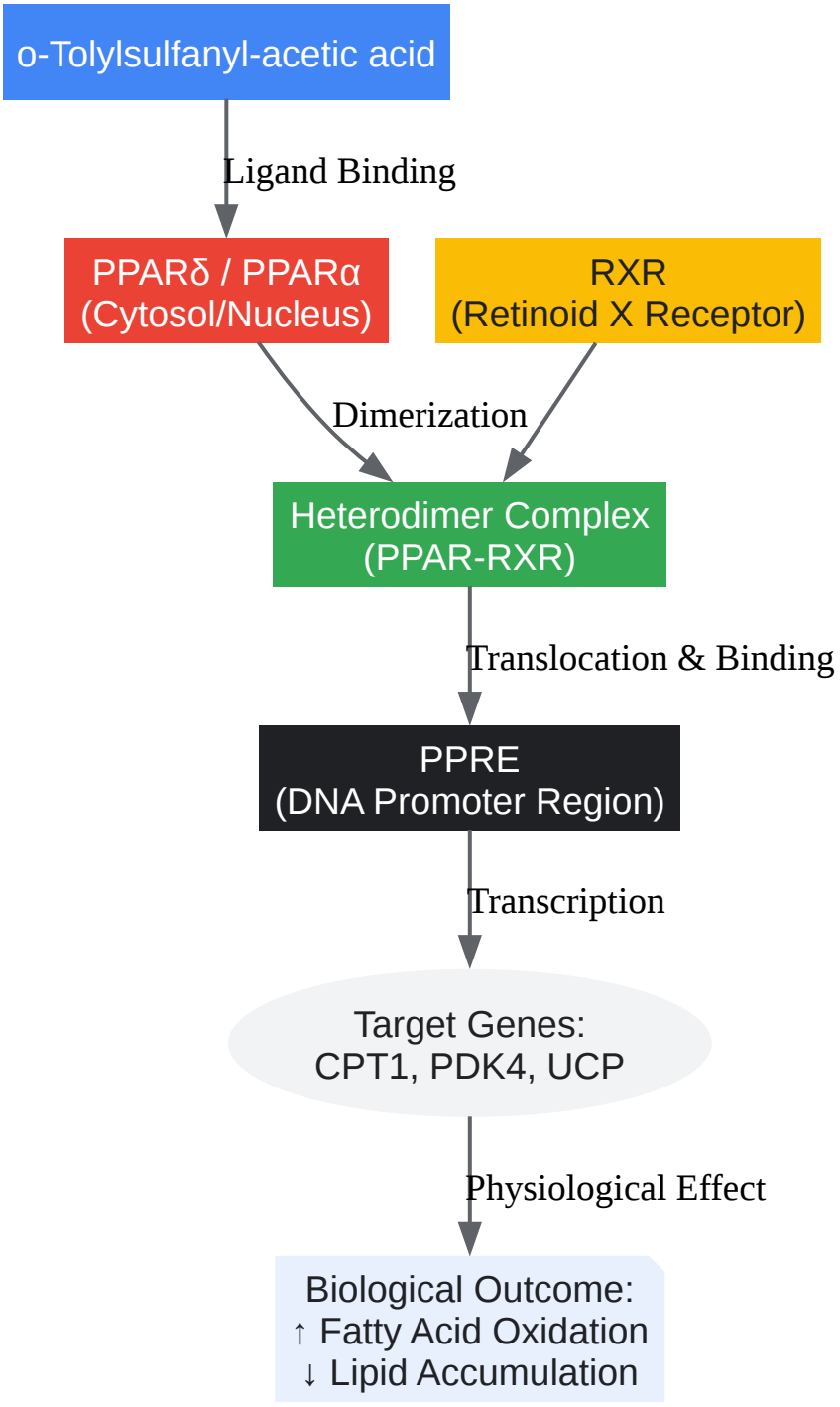
). This complex binds to Peroxisome Proliferator Response Elements (PPRE) in the DNA, upregulating genes involved in fatty acid oxidation (

-oxidation) and mitochondrial biogenesis.

Visualization: PPAR Signaling Pathway

The following diagram illustrates the cascade initiated by the arylsulfanyl-acetic acid scaffold.

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Caption: Activation of fatty acid oxidation pathways via PPAR-RXR heterodimerization induced by arylsulfanyl-acetic acid ligands.

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Part 4: Biological Activity B — Inflammation (COX & mPGES-1)

The "S-Linker" (thioether) provides a flexible hinge that allows the molecule to adopt a conformation similar to Arachidonic Acid, the natural substrate of Cyclooxygenase (COX) enzymes.

Structure-Activity Relationship (SAR)

- COX-1/COX-2 Inhibition: Analogous compounds (phenoxy-acetic acids) are known NSAIDs. The o-methyl group on the phenyl ring provides steric bulk that may enhance selectivity for the larger hydrophobic channel of COX-2 over COX-1, although potency is generally in the micromolar (

  M) range without further substitution [1].

- mPGES-1 Inhibition: Recent studies highlight arylacetic acids as inhibitors of microsomal Prostaglandin E Synthase-1. Unlike COX inhibition, which blocks all prostanoids, mPGES-1 inhibition selectively blocks PGE2 (pro-inflammatory) while sparing PGI2 (cardioprotective) [2].

Experimental Validation: COX-2 Inhibition Assay

To validate this activity, the following screening protocol is recommended:

- Enzyme Source: Recombinant human COX-2.
- Substrate: Arachidonic acid (

).
- Chromogen: N,N,N',N'-tetramethyl-p-phenylenediamine (TMPD).
- Protocol:
  - Incubate **o-Tolylsulfanyl-acetic acid** (0.1 - 100

) with COX-2 enzyme in Tris-HCl buffer (pH 8.0) for 10 mins.

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- Add Arachidonic acid and TMPD.
- Measure absorbance at 590 nm (oxidation of TMPD during prostaglandin formation).
- Success Metric:

  indicates a valid hit for lead optimization.

Part 5: ADME & Metabolic Liabilities

For drug development, the metabolic fate of the sulfur atom is critical.

S-Oxidation Pathway

The thioether linkage is susceptible to oxidative metabolism by Flavin-containing Monooxygenases (FMOs) and Cytochrome P450s (CYP3A4).

- Sulfoxide Formation: The sulfide (

) is rapidly oxidized to the sulfoxide (

). This introduces a chiral center, creating enantiomers with potentially different bioactivities.
- Sulfone Formation: Further oxidation leads to the sulfone (

  ), which is generally more polar and readily excreted but may lose PPAR activity due to steric bulk.

Design Strategy: If half-life is too short, medicinal chemists often replace the sulfur with an ether (-O-) or methylene (

) linker, though this alters the bond angle and lipophilicity.

Part 6: Summary of Biological Potential

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Biological Target	Potential Activity	Mechanism	Relevance
PPAR / PPAR	Agonist	Ligand-binding domain activation; mimics fatty acids.	Metabolic Syndrome, Dyslipidemia
COX-2	Inhibitor	Competitive inhibition at the arachidonic acid binding site.	Inflammation, Pain
mPGES-1	Inhibitor	Interference with PGE2 synthase.	Safer NSAID alternatives
Bacterial Biofilm	Disruptor	Weak acid penetration; cytoplasmic acidification.	Chronic wound infections (Topical)

References

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Sources

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